

Molecular geometry of Al(acac)3 complex

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Compound of Interest		
Compound Name:	Aluminum acetylacetonate	
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An In-Depth Technical Guide to the Molecular Geometry of Tris(acetylacetonato)aluminum(III)

Introduction

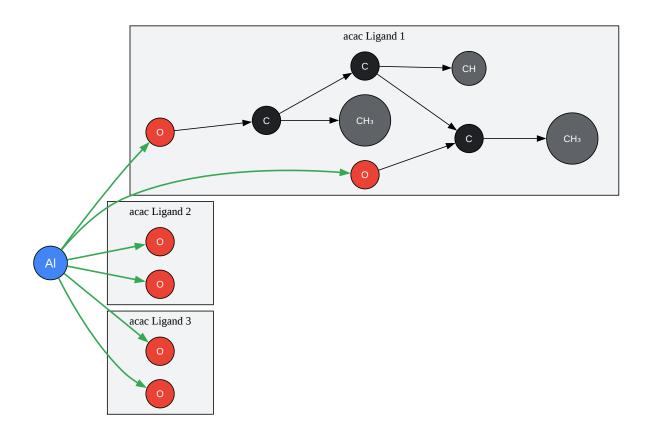
Tris(acetylacetonato)aluminum(III), commonly abbreviated as Al(acac)₃, is a coordination complex of significant interest in materials science and chemical synthesis.[1][2] It serves as a key precursor for the deposition of high-purity aluminum oxide (Al₂O₃) films through methods like metal-organic chemical vapor deposition (MOCVD).[1][3] The compound consists of a central aluminum(III) ion coordinated by three bidentate acetylacetonate (acac) ligands.[3] Understanding its molecular geometry is crucial for elucidating its physical properties, stability, and reactivity, which are fundamental to its applications. This guide provides a detailed overview of the molecular structure of Al(acac)₃, supported by quantitative data from crystallographic studies and detailed experimental protocols.

Molecular Structure and Geometry

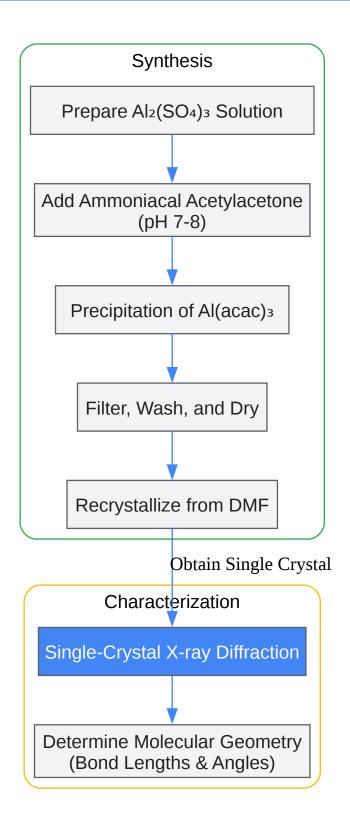
The central aluminum(III) ion in Al(acac)₃ is hexa-coordinated, meaning it is bonded to six other atoms.[1] Each of the three acetylacetonate ligands acts as a bidentate ligand, binding to the aluminum ion through two oxygen atoms.[1] This coordination results in the formation of a stable six-membered chelate ring.[1]

The overall arrangement of the six coordinating oxygen atoms around the central aluminum ion results in a distorted octahedral geometry.[1] This molecule possesses D₃ point group symmetry, which makes the three acetylacetonate ligands chemically equivalent.[1][2] This high symmetry is also reflected in its NMR spectra.[1]









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References

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